

Physical and chemical properties of Barium hexafluorosilicate

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Compound of Interest

Compound Name: Barium hexafluorosilicate

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Barium Hexafluorosilicate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Barium hexafluorosilicate (BaSiF_6), also known as barium silicofluoride, is an inorganic salt composed of a barium cation (Ba^{2+}) and a hexafluorosilicate anion (SiF_6^{2-}).^{[1][2]} It typically presents as a white, crystalline, orthorhombic solid.^[2] While possessing properties that make it useful in certain industrial applications, its significant toxicity largely precludes its use in biological or pharmaceutical contexts. This guide provides an in-depth overview of the physical and chemical properties of **Barium hexafluorosilicate**, detailed experimental protocols for its synthesis and analysis, and a clear perspective on its applications and toxicological profile.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of **Barium hexafluorosilicate** are summarized below. These properties are crucial for its handling, application, and understanding its behavior in various chemical environments.

Table 1: Physical Properties of Barium Hexafluorosilicate

Property	Value	References
Molecular Formula	BaSiF ₆	[1][2]
Molecular Weight	279.40 g/mol	[2]
Appearance	White crystalline powder or orthorhombic needles	[1][2]
Density	4.29 g/cm ³ (at 21°C)	[2]
Melting Point	Decomposes at 300°C	[2]
Solubility in Water	0.015 g/100 mL (0°C)0.0235 g/100 mL (25°C)0.091 g/100 mL (100°C)	[2]
Solubility in Other Solvents	Practically insoluble in alcohol.Slightly soluble in dilute acids.Soluble in ammonium chloride solution.	[2]

Table 2: Chemical Identity of Barium Hexafluorosilicate

Identifier	Value	References
IUPAC Name	barium(2+);hexafluorosilicon(2-)	[1]
CAS Number	17125-80-3	[2]
PubChem CID	28299	[3]
EC Number	241-189-1	[1]
UNII	W4A72RWE6Q	[1]

Chemical Behavior

Barium hexafluorosilicate is a stable compound under normal conditions.[4] However, prolonged contact with water can lead to hydrolysis, a process significantly accelerated by the

presence of alkali.[2] When heated to decomposition, it emits toxic fumes of fluorine-containing compounds.[4]

Applications and Relevance to Drug Development

Industrial Applications

The primary applications of **Barium hexafluorosilicate** are industrial, leveraging its chemical properties for specific manufacturing processes:

- Preparation of Silicon Tetrafluoride (SiF_4): It serves as a precursor in the synthesis of SiF_4 .
- Pesticide: Historically, it has been used as an insecticide.[2]
- Ceramics and Glass: It finds use in the production of specialty glasses and ceramics due to its thermal stability.[4]

Status in Drug Development and Biological Signaling

There is no evidence to suggest that **Barium hexafluorosilicate** has any current or historical application in drug development or as a modulator of biological signaling pathways in a therapeutic context.

The compound is highly toxic.[2] The toxicity of barium compounds is primarily due to the barium ion (Ba^{2+}), which acts as a competitive potassium channel antagonist.[3] This action disrupts the normal flow of potassium ions across cell membranes, which is critical for the function of the nervous and muscular systems. Disruption of potassium channels can lead to severe health effects, including muscle weakness, paralysis, and cardiac arrhythmias.[3][5] Given this mechanism of toxicity, **Barium hexafluorosilicate** is unsuitable for pharmaceutical applications. The audience in drug development should be aware of its toxicological profile rather than its therapeutic potential.

Experimental Protocols

The following sections provide detailed methodologies for the laboratory-scale synthesis and characterization of **Barium hexafluorosilicate**.

Synthesis of Barium Hexafluorosilicate via Precipitation

The most common method for synthesizing **Barium hexafluorosilicate** is through a precipitation reaction by mixing a solution containing barium ions with one containing hexafluorosilicate ions.[1] The low solubility of BaSiF_6 in water drives the reaction to form a solid precipitate.[1]

Principle: $\text{BaCl}_2 (\text{aq}) + \text{H}_2\text{SiF}_6 (\text{aq}) \rightarrow \text{BaSiF}_6 (\text{s})\downarrow + 2\text{HCl} (\text{aq})$

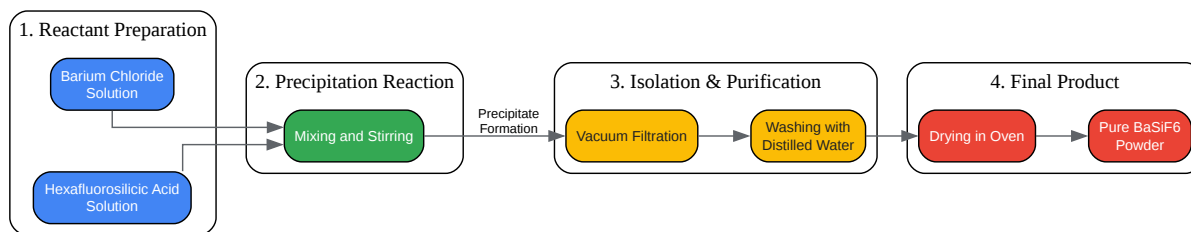
Materials:

- Barium chloride (BaCl_2)
- Hexafluorosilicic acid (H_2SiF_6 , ~20-30% solution)
- Distilled water
- Beakers
- Stirring rod
- Filtration apparatus (e.g., Büchner funnel and flask)
- Ashless filter paper
- Drying oven

Procedure:

- Prepare Reactant Solutions:
 - Prepare a solution of Barium chloride by dissolving a stoichiometric amount in distilled water.
 - Use a commercially available solution of Hexafluorosilicic acid or dilute it to the desired concentration with distilled water.
- Precipitation:

- Slowly add the Hexafluorosilicic acid solution to the Barium chloride solution while stirring continuously.
- A white precipitate of **Barium hexafluorosilicate** will form immediately.^[1]
- Continue stirring for a short period to ensure the reaction goes to completion.
- Isolation and Purification:
 - Isolate the precipitate by vacuum filtration using a Büchner funnel and ashless filter paper.
 - Wash the precipitate on the filter paper with small portions of cold distilled water to remove soluble impurities, such as hydrochloric acid and any unreacted starting materials.
 - Continue washing until the filtrate is free of chloride ions (can be tested with a silver nitrate solution).
- Drying:
 - Carefully transfer the filtered solid to a watch glass or evaporating dish.
 - Dry the product in a drying oven at a temperature of approximately 100-120°C until a constant weight is achieved.
- Storage:
 - Store the dry **Barium hexafluorosilicate** powder in a tightly sealed container in a dry place.



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Caption: Workflow for the synthesis of **Barium hexafluorosilicate**.

Characterization by Powder X-ray Diffraction (PXRD)

Powder X-ray Diffraction is a primary technique for confirming the crystal structure and phase purity of the synthesized **Barium hexafluorosilicate**.

Principle: X-rays are diffracted by the crystalline lattice of the sample at specific angles (2θ). The resulting diffraction pattern is unique to the crystalline phase and can be compared to standard patterns from databases for identification.

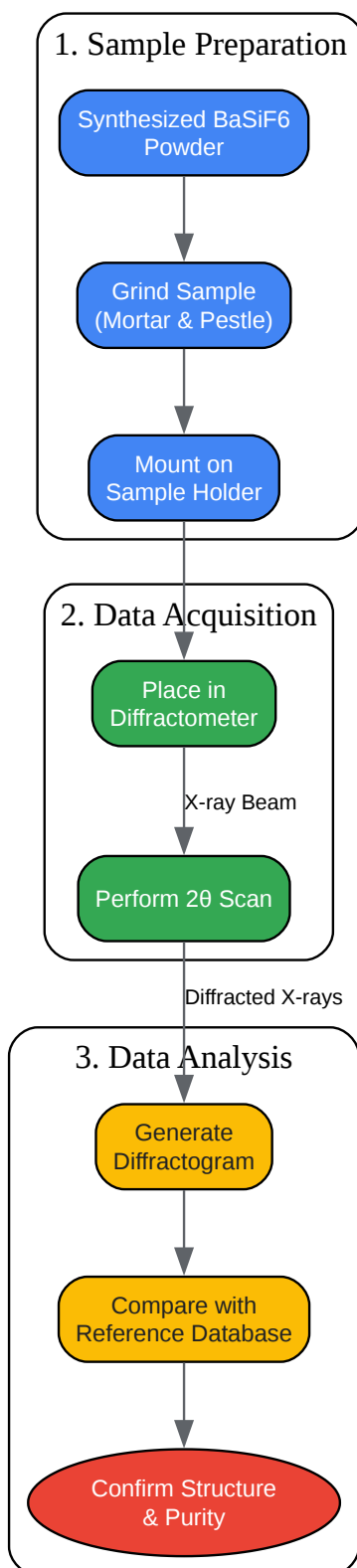
Apparatus:

- Powder X-ray diffractometer with a Cu K α radiation source ($\lambda = 1.5406 \text{ \AA}$)
- Sample holder (typically a flat plate)
- Mortar and pestle for sample grinding
- Spatula

Procedure:

- Sample Preparation:

- Take a small amount of the dried **Barium hexafluorosilicate** powder.
- Gently grind the sample using a mortar and pestle to ensure a fine, homogeneous powder with random crystallite orientation. This minimizes preferred orientation effects in the diffraction pattern.
- Sample Mounting:
 - Carefully pack the powdered sample into the sample holder, ensuring a flat and smooth surface that is level with the holder's top edge.
- Data Collection:
 - Place the sample holder into the diffractometer.
 - Set the instrument parameters. A typical scan might be:
 - 2 θ Range: 10° to 80°
 - Step Size: 0.02°
 - Scan Speed (Time per step): 1-2 seconds
 - Initiate the X-ray source and the detector scan.
- Data Analysis:
 - The instrument software will generate a diffractogram (a plot of intensity vs. 2 θ).
 - Identify the peak positions (d-spacings) and their relative intensities.
 - Compare the experimental diffraction pattern with a reference pattern for **Barium hexafluorosilicate** from a database (e.g., the International Centre for Diffraction Data - ICDD). A match in peak positions and relative intensities confirms the identity and purity of the product.



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Caption: Workflow for the characterization of BaSiF₆ by PXRD.

Safety and Handling

Barium hexafluorosilicate is a toxic compound and must be handled with appropriate safety precautions.

- Toxicity: Harmful if swallowed or inhaled.[1] It is highly toxic, and all soluble barium compounds should be treated as such.[2]
- Personal Protective Equipment (PPE): Wear safety glasses or goggles, a lab coat, and chemical-resistant gloves. When handling the powder, use a fume hood or ensure adequate ventilation to avoid inhalation.
- Handling: Avoid contact with skin, eyes, and clothing. Do not ingest. Wash hands thoroughly after handling.
- Storage: Store in a cool, dry, well-ventilated area in a tightly closed container.
- Disposal: Dispose of waste material in accordance with local, regional, and national regulations for hazardous waste.

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